

In-Depth Technical Guide: 3,5-Dihydroxyadamantan-1-yl Methacrylate

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Compound of Interest

Compound Name: 3,5-Dihydroxyadamantan-1-yl
methacrylate

Cat. No.: B15555568

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Dihydroxyadamantan-1-yl methacrylate**, a bifunctional monomer with significant potential in the development of advanced materials for drug delivery, tissue engineering, and specialized polymer synthesis. Its rigid, diamondoid adamantane core, combined with the reactive hydroxyl and methacrylate groups, offers a unique platform for creating materials with enhanced thermal stability, biocompatibility, and tailored functionality.

Core Chemical and Physical Properties

3,5-Dihydroxyadamantan-1-yl methacrylate is a derivative of adamantane, characterized by the presence of two hydroxyl groups and a methacrylate ester.^[1] These functional groups provide sites for further chemical modification and polymerization.^[1] The chemical formula for this compound is $C_{14}H_{20}O_4$.^[2]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₀ O ₄	[2]
Molecular Weight	252.31 g/mol	[1][2]
Melting Point	Data not available in search results	
Boiling Point	Data not available in search results	
Solubility	Data not available in search results	

Synthesis of 3,5-Dihydroxyadamantan-1-yl Methacrylate

The most common method for the synthesis of **3,5-Dihydroxyadamantan-1-yl methacrylate** is through the dehydration-condensation reaction of 1,3,5-adamantanetriol with methacrylic acid.[3] This reaction is typically carried out in the presence of an acid catalyst.[3]

Experimental Protocol: Dehydration-Condensation Method

This protocol is adapted from a patented synthesis method.[3]

Materials:

- 1,3,5-adamantanetriol (92.1 g, 0.5 mol)
- Methacrylic acid (258 g, 3.0 mol)
- Concentrated sulfuric acid (1.3 g, 13 mmol)
- p-Methoxyphenol (0.76 g, 6.1 mmol) (as a polymerization inhibitor)
- Toluene (500 ml)

- Aqueous sodium carbonate solution
- n-Hexane
- Ethyl acetate
- Deionized water
- Inorganic acid solution (e.g., dilute HCl or H₂SO₄)

Equipment:

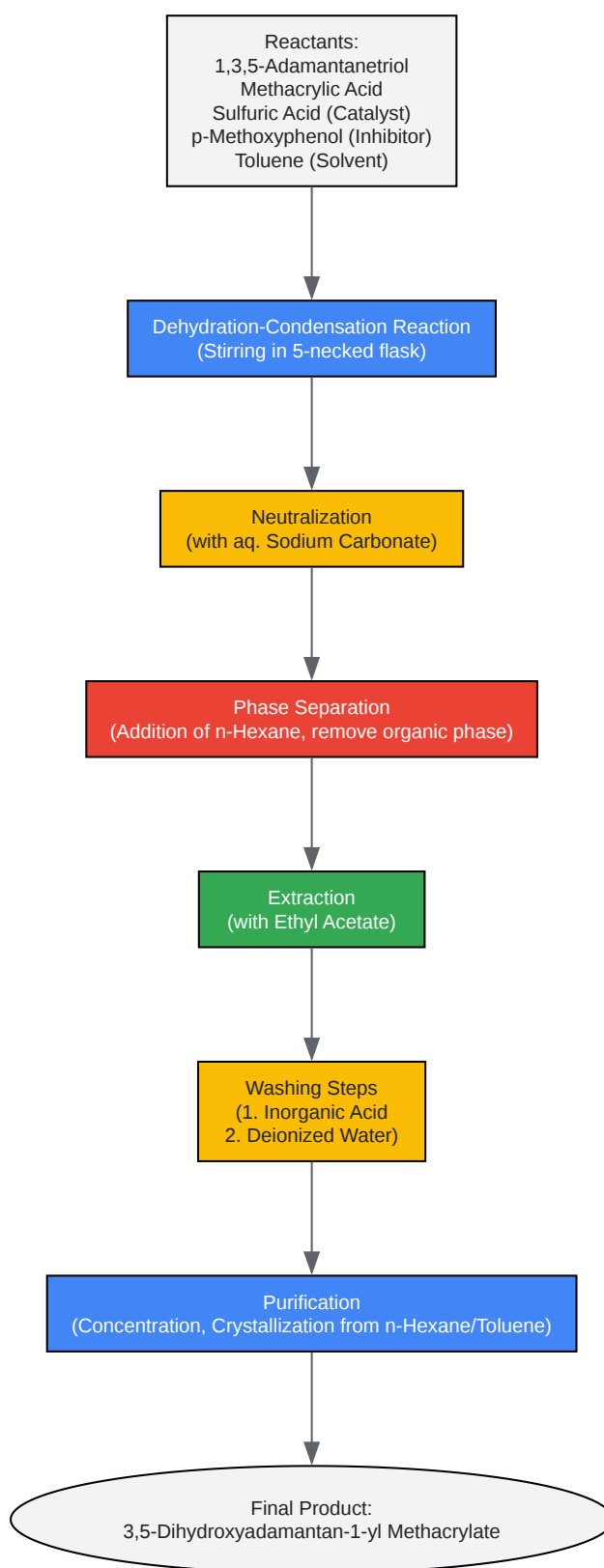
- 1 L five-necked flask
- Mechanical stirrer
- Thermometer
- Dean-Stark water separator
- Dimroth condenser
- Air inlet tube

Procedure:

- Reaction Setup: In the 1 L five-necked flask equipped with a stirrer, thermometer, Dean-Stark water separator, Dimroth condenser, and air inlet tube, combine 92.1 g of 1,3,5-adamantanetriol, 258 g of methacrylic acid, 1.3 g of concentrated sulfuric acid, 0.76 g of p-methoxyphenol, and 500 ml of toluene.[3]
- Reaction: Stir the mixture. The reaction progress can be monitored by techniques such as thin-layer chromatography.
- Neutralization: After the reaction is complete, neutralize the reaction mixture with an aqueous sodium carbonate solution.[3]

- Initial Separation: Add n-hexane to the neutralized mixture and stir. Separate and remove the organic phase.
- Extraction: Extract the **3,5-Dihydroxyadamantan-1-yl methacrylate** from the aqueous phase using ethyl acetate.[3]
- Washing: Wash the resulting organic phase with an inorganic acid solution and subsequently with water to remove any remaining acid.[3]
- Purification:
 - Concentrate the organic phase.
 - Add n-hexane or toluene to the concentrated solution to induce crystallization.
 - Further purification can be achieved by recrystallization.

Synthesis Workflow



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Caption: Synthesis workflow for **3,5-Dihydroxyadamantan-1-yl methacrylate**.

Applications in Drug Development and Material Science

The unique structure of **3,5-Dihydroxyadamantan-1-yl methacrylate** makes it a valuable monomer in several advanced applications.

- **Drug Delivery Systems:** The presence of hydroxyl groups allows for the formation of hydrogels and enhances biocompatibility, making it a candidate for controlled drug release formulations.[1] The rigid adamantane core can encapsulate therapeutic agents, protecting them from degradation and enabling sustained release.[1]
- **Tissue Engineering:** Its biocompatibility and ability to form structured polymers are advantageous in creating scaffolds for tissue regeneration.
- **High-Performance Polymers:** As a monomer, it is used to produce resins with excellent transparency and dry-etching resistance, which are useful for microfabrication resist materials.[3] The dihydroxy functionality offers more sites for functionalization compared to its mono-hydroxy counterpart, making it suitable for more complex polymer architectures.[1]

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